

Long-term stability of CI-624 electrode impedance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CI-624

Cat. No.: B14165654

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Technical Support Center: CI-624 Electrode

Disclaimer: The Cochlear Nucleus Slim 20 Electrode (CI624) is a medical device intended for clinical use in cochlear implant patients.^[1] The following information is based on clinical studies and observations. While the principles may be applicable to research settings, the protocols and data are derived from human cochlear implantation contexts.

Frequently Asked Questions (FAQs)

Q1: What is the expected long-term impedance trend for a **CI-624** electrode?

A1: Following implantation, electrode impedance typically shows a predictable pattern. There is often a significant increase in impedance from the intra-operative measurement to the initial stimulation.^[2] Subsequently, impedance values tend to decrease and stabilize over a period of approximately 2 to 4 months after the initial stimulation.^[2] Studies have shown that after this initial period, impedance values can remain remarkably stable for at least the first 5 years of use.^[3] However, some studies have observed a drop in electrode impedance for all array types after 8 to 12 years of device use.^[4]

Q2: What are the primary factors that influence **CI-624** electrode impedance?

A2: Several factors can affect electrode impedance, including:

- The electrode-tissue interface: The formation of fibrous tissue around the electrode array can increase resistance.[5]
- Electrical stimulation: The commencement of electrical stimulation can cause impedance to drop.[6] Continuous electrical stimulation may lead to lower electrode impedances over the long term.[5]
- Constituent materials, shape, and size of the electrode contacts.[7]
- The surrounding cochlear environment: This includes the conductivity of perilymph, soft tissues, and bone.[5]
- Device integrity: Open or short circuits are indicators of device faults and will be reflected in impedance measurements.[5]

Q3: What is considered a normal range for **CI-624** electrode impedance?

A3: While there isn't a single "normal" value, as it can vary between individuals and electrodes, impedance values are generally expected to fluctuate between 2 and 4 k Ω across clinical visits after stabilization.[8] Values significantly outside of this range may indicate an issue. For instance, impedances greater than 20 k Ω could suggest an open circuit, while impedances less than 1 k Ω might indicate a short circuit.[5]

Troubleshooting Guides

Issue 1: High or Rising Electrode Impedance

High or rising impedance can be a concern as it may necessitate higher voltage levels for stimulation, potentially affecting the quality of the signal.

Possible Cause	Troubleshooting Steps
Poor Electrode Connection	Ensure the electrode has a good connection to the tissue. In a research setting, this would involve verifying the surgical placement and ensuring adequate contact with the target tissue.[9]
Inadequate Conductive Medium	Verify that the environment surrounding the electrode is sufficiently conductive. In clinical settings, dryness of the periosteal flap over the ground electrode has been shown to cause high impedance, which was resolved by injecting normal saline.[10]
Fibrotic Tissue Encapsulation	The natural biological response to a foreign body can lead to the formation of a fibrotic capsule around the electrode, increasing impedance.[5] In a research context, this may be an expected outcome and should be monitored over time.
Electrode Surface Issues	Inspect the electrode surface for any damage, scratches, or residue that could impede electrical flow.[9]

Issue 2: Low or Declining Electrode Impedance

A significant drop in impedance can be indicative of a short circuit or other device-related issues.

Possible Cause	Troubleshooting Steps
Short Circuit	An impedance value below 1 k Ω is often considered indicative of a short circuit.[5] This could be due to a fault in the electrode array.
Fluid Ingress	In some device failures, fluid seeping into the implant can alter the stimulation and cause impedance levels to decline.[7]
Device Malfunction	A sudden and significant drop in impedance across multiple electrodes can be a reliable indicator of a device malfunction.[7]

Experimental Protocols

Protocol for Measuring Electrode Impedance

This protocol is adapted from clinical procedures for measuring cochlear implant electrode impedance and can be applied in a research setting.

- System Setup:
 - Connect the **CI-624** electrode to the appropriate data acquisition system or implant interface.
 - Ensure the system is calibrated and functioning according to the manufacturer's specifications.
- Stimulation Parameters:
 - Set the stimulation mode (e.g., monopolar).
 - Define the pulse parameters. A common choice is a cathodic-leading biphasic pulse.
- Measurement Procedure:
 - Initiate the impedance measurement sequence through the system's software.

- The system will deliver a small electrical current through each electrode and measure the resulting voltage to calculate impedance.
- Record the impedance value for each of the 22 electrodes.[3]
- Data Analysis:
 - Compare the measured impedance values to baseline and previous measurements.
 - Identify any electrodes with abnormally high or low impedance.
 - Analyze the trend of impedance changes over time.

Data Presentation

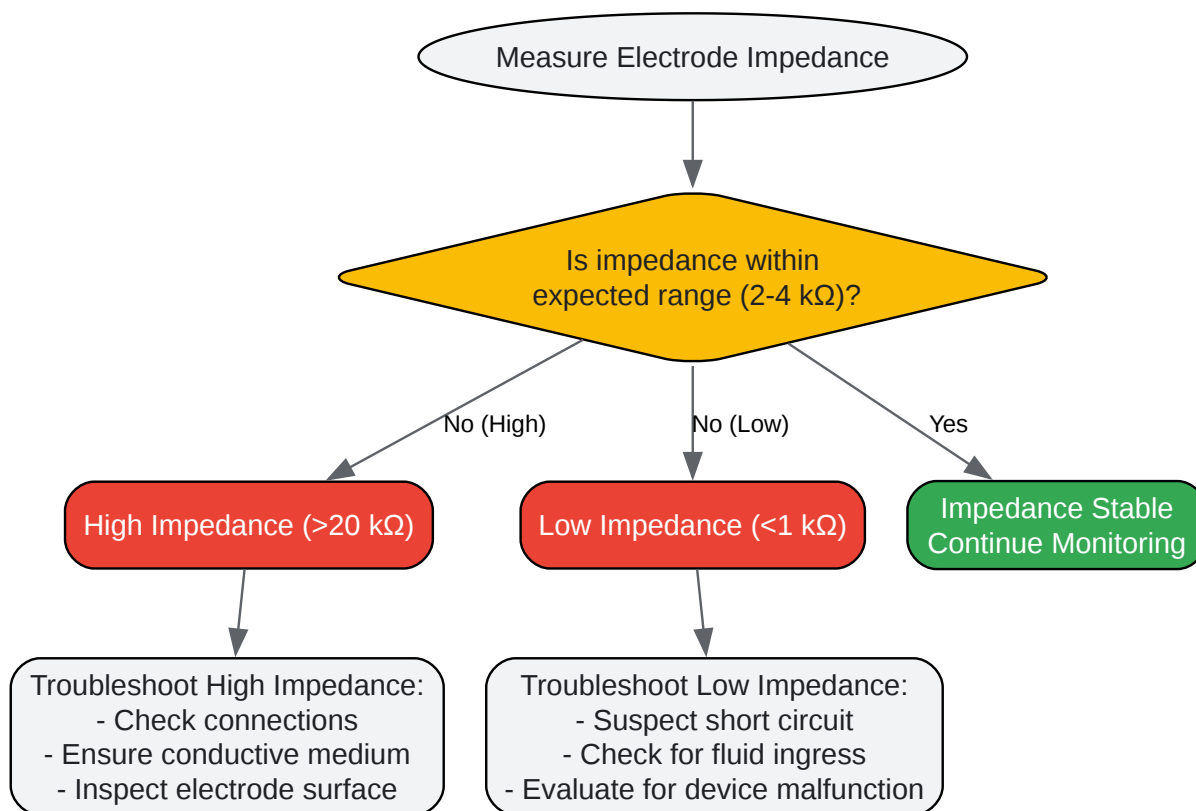
Table 1: Typical Impedance Changes Over Time

Time Point	Typical Impedance Trend	Reference
Intra-operative to Initial Stimulation	Significant increase	[2]
Initial Stimulation to 2-4 Months	Significant decrease and stabilization	[2]
6 Months to 5 Years	Stable	[3]
8 to 12 Years	Potential for decrease	[4]

Table 2: Factors Influencing Electrode Impedance

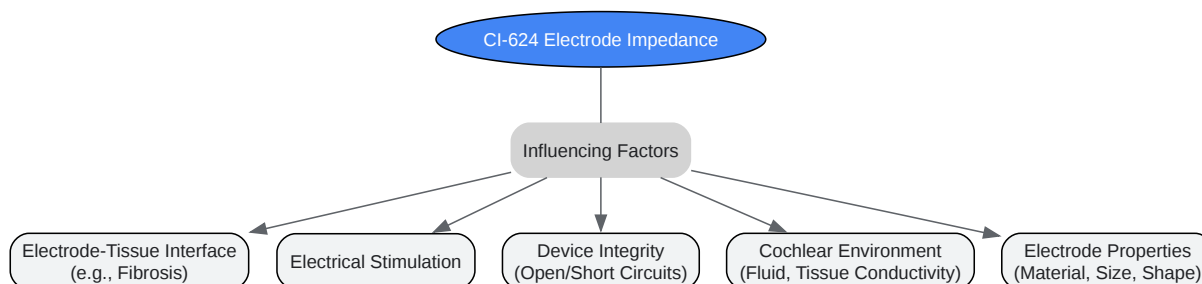
Factor	Effect on Impedance	Reference
Fibrotic Tissue Growth	Increase	[5]
Electrical Stimulation	Decrease	[6]
Open Circuit	Increase (>20 kΩ)	[5]
Short Circuit	Decrease (<1 kΩ)	[5]
Fluid Ingress (Device Failure)	Decrease	[7]

Visualizations



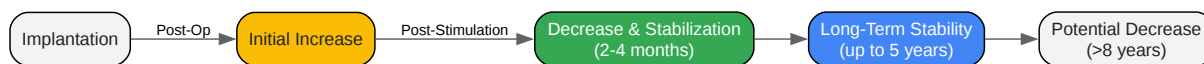
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Caption: Troubleshooting workflow for **CI-624** electrode impedance.



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Caption: Factors influencing **CI-624** electrode impedance.



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Caption: Typical long-term impedance trend of **CI-624** electrodes.

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